

## PEG 400 dilaurate molecular weight

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Compound of Interest

Compound Name: PEG 400 dilaurate

Cat. No.: B1164919

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### Introduction to PEG 400 Dilaurate

Polyethylene Glycol (PEG) 400 Dilaurate is a nonionic surfactant widely utilized in the pharmaceutical, cosmetic, and industrial sectors.[1] It is synthesized by the esterification of Polyethylene Glycol 400 with two molecules of lauric acid.[2][3] This structure imparts both hydrophilic (from the PEG backbone) and lipophilic (from the lauric acid chains) properties, making it an effective emulsifier, lubricant, and solubilizing agent.[1][2] In the pharmaceutical industry, its low toxicity profile makes it a valuable excipient in various formulations, including topical creams, ointments, and controlled-release drug delivery systems.[2][4]

The "400" in its name signifies the average molecular weight of the polyethylene glycol backbone.[2][5] As with all polymers, PEG 400 is not a single, discrete compound but a mixture of oligomers of varying chain lengths. Consequently, **PEG 400 Dilaurate** does not have a fixed molecular weight but is characterized by an average molecular weight and a molecular weight distribution.

# Chemical Structure and Molecular Weight Calculation

The fundamental structure of **PEG 400 Dilaurate** consists of a central PEG 400 chain ester-linked to two lauric acid molecules. The generalized chemical formula is C<sub>11</sub>H<sub>25</sub>COO(CH<sub>2</sub>CH<sub>2</sub>O)nCOC<sub>11</sub>H<sub>25</sub>.[6][7]

The theoretical average molecular weight can be estimated as follows:



- Average Molecular Weight of PEG 400: ~400 g/mol
- Molecular Weight of Lauric Acid (C12H24O2): 200.32 g/mol
- Esterification Reaction: During the formation of the two ester bonds, two molecules of water (H<sub>2</sub>O, MW = 18.02 g/mol) are eliminated.

Calculation: Average MW = (MW of PEG 400) + (2 \* MW of Lauric Acid) - (2 \* MW of Water) Average MW  $\approx$  400 + (2 \* 200.32) - (2 \* 18.02) Average MW  $\approx$  400 + 400.64 - 36.04 Average MW  $\approx$  764.6 g/mol

This calculated value is an approximation. The actual average molecular weight and its distribution are determined experimentally due to the inherent polydispersity of the PEG 400 starting material.

## **Quantitative Data and Physicochemical Properties**

The quality and functionality of **PEG 400 Dilaurate** are defined by several key parameters. These specifications provide crucial information about the ester content and average molecular weight.[2]



Parameter	Specification	Description
Appearance	Clear Yellow Liquid (at 25°C)	The physical state facilitates its incorporation into various formulations.[2]
Average Molecular Weight	~765 g/mol	This is a calculated average; the actual value is a distribution.
Saponification Value	125 - 155 mg KOH/g	Indicates the amount of potassium hydroxide needed to saponify the ester, which is inversely related to the average molecular weight.[2]
Acid Value	≤ 10.0 mg KOH/g	Measures the amount of residual free fatty acids in the final product.[2][6]
Moisture Content	≤ 1.0%	The maximum allowable water content.[2][6]

# Experimental Protocols for Molecular Weight Determination

Accurate characterization of the molecular weight and its distribution for polymeric compounds like **PEG 400 Dilaurate** requires specialized analytical techniques. The most common methods are Gel Permeation Chromatography (GPC) and Mass Spectrometry (MS).

# **Gel Permeation Chromatography (GPC)**

GPC is a type of size-exclusion chromatography that separates molecules based on their hydrodynamic volume in solution.[8] It is a reliable method for determining the molecular weight distribution of polymers.[9][10]

Methodology:



- System Preparation: An HPLC system equipped with a GPC column (e.g., Xtimate SEC-120) and a differential refractive index detector (RID) is used.[9] The mobile phase, typically ultrapure water or an organic solvent like THF, is degassed and pumped at a constant flow rate (e.g., 1.0 mL/min).[8][9] The column and detector are maintained at a constant temperature (e.g., 35°C).[9]
- Calibration: A calibration curve is generated by injecting a series of well-characterized, narrow-polydispersity polymer standards (e.g., PEG standards with MW ranging from 400 to 20,000 g/mol ).[9] The logarithm of the molecular weight is plotted against the retention time.
   [8]
- Sample Preparation: A known concentration of the **PEG 400 Dilaurate** sample is prepared by dissolving it in the mobile phase (e.g., 20 mg/mL).[9] The solution is filtered to remove any particulate matter.
- Analysis: A precise volume (e.g., 10 μL) of the sample solution is injected into the GPC system.[9] As the sample passes through the column, larger molecules elute first because they are excluded from the pores of the stationary phase, while smaller molecules penetrate the pores and have a longer path, thus eluting later.[9]
- Data Processing: The RID signal is recorded over time to produce a chromatogram. The
  molecular weight distribution, weight-average molecular weight (Mw), number-average
  molecular weight (Mn), and polydispersity index (PDI = Mw/Mn) are calculated by GPC
  software using the previously generated calibration curve.[9]

### Mass Spectrometry (MS)

Mass spectrometry provides detailed information about the distribution of individual oligomers in a PEG sample. Techniques like Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS) and Matrix-Assisted Laser Desorption/Ionization Time-of-Flight (MALDI-TOF) MS are particularly useful.[11][12]

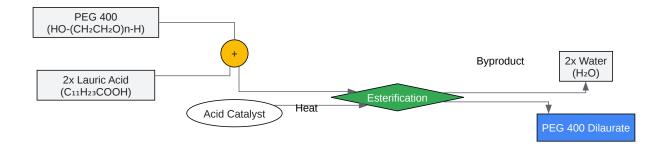
#### Methodology (LC-MS/MS):

 System Preparation: An LC-MS/MS system consisting of a liquid chromatograph coupled to a tandem mass spectrometer with an electrospray ionization (ESI) source is used.[11] A C18 column is commonly employed for separation.[11]



- Mobile Phase and Gradient: A gradient elution is typically used with a mobile phase consisting of two solvents, such as 0.1% formic acid in water (A) and methanol (B).[11] This allows for the separation of different oligomers.
- Sample Preparation: The **PEG 400 Dilaurate** sample is dissolved in a suitable solvent (e.g., acetonitrile) and may be further diluted.[11] An internal standard can be added for quantitative analysis.
- MS Detection: The mass spectrometer is operated in Multiple Reaction Monitoring (MRM)
  mode for high sensitivity and selectivity.[11] Precursor ions corresponding to the different
  sodium or ammonium adducts of the PEG dilaurate oligomers are selected and fragmented.
  Specific product ions are then monitored. For example, PEG 400 oligomers produce
  characteristic ions that can be tracked.[11][13]
- Data Analysis: The peak areas for each identified oligomer are integrated. By summing the areas of all oligomer peaks, the total concentration and the relative distribution of the different chain lengths in the sample can be determined.[11]

# Mandatory Visualizations Synthesis of PEG 400 Dilaurate

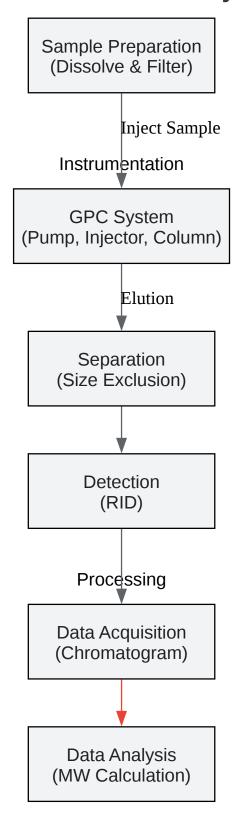


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Caption: Synthesis of **PEG 400 Dilaurate** via acid-catalyzed esterification.



### **Experimental Workflow for GPC Analysis**

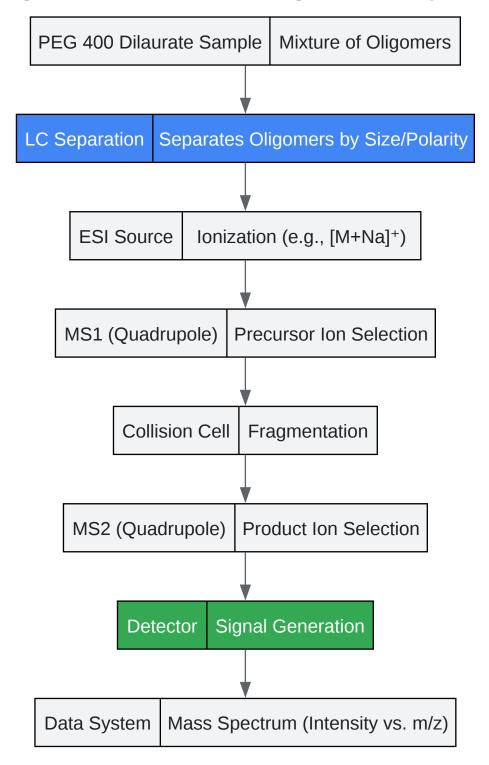


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Caption: General experimental workflow for molecular weight analysis by GPC.

### Logic Diagram for LC-MS/MS Oligomer Analysis



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Caption: Logical flow for oligomer analysis using tandem mass spectrometry.

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